

Essential Safety and Operational Guide for Handling 3-Hydroxy-4-methoxybenzonitrile

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxybenzonitrile

Cat. No.: B193458

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **3-Hydroxy-4-methoxybenzonitrile** (CAS 52805-46-6). The following procedural guidance is designed to ensure a safe laboratory environment during its use as a key intermediate in pharmaceutical synthesis and other research applications.^{[1][2]}

Hazard Profile and Personal Protective Equipment (PPE)

3-Hydroxy-4-methoxybenzonitrile is a compound that requires careful handling due to its potential health hazards. It may be harmful if swallowed, cause skin and eye irritation, and may lead to respiratory irritation.^{[3][4]} All handling should be performed in a well-ventilated area, preferably within a certified chemical fume hood.^[5]

Recommended Personal Protective Equipment:

Protection Type	Equipment Specification	Purpose
Eye Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a significant risk of splashing.	Protects eyes from splashes and airborne particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber) inspected prior to use. Use proper glove removal technique to avoid skin contact.	Prevents skin contact and absorption.
Skin and Body Protection	A long-sleeved, buttoned lab coat. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is advised.	Prevents contamination of personal clothing and skin.
Respiratory Protection	All work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	Minimizes the risk of inhaling the compound.

Quantitative Data Summary

The following table summarizes key physical and chemical properties for **3-Hydroxy-4-methoxybenzonitrile**.

Property	Value
Molecular Formula	C ₈ H ₇ NO ₂ [6]
Molecular Weight	149.15 g/mol [7]
Appearance	White to off-white crystalline powder[2]
Melting Point	116 - 118 °C[7]
Boiling Point	~300.8 °C at 760 mmHg[2]
Solubility	Low solubility in water. Soluble in common organic solvents like ethanol, methanol, and dichloromethane.[7]
Density	~1.24 g/cm ³ [2]

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[7]
- Keep the container tightly sealed to prevent moisture absorption and degradation.[7]
- Store separately from incompatible materials such as strong oxidizing agents and strong bases.[3][7]

Handling and Experimental Protocol:

While specific experimental protocols are proprietary, the following general steps outline the safe handling of **3-Hydroxy-4-methoxybenzonitrile** in a laboratory setting:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within a chemical fume hood, ensuring it is clean and uncluttered. Have spill containment materials readily available.

- Weighing and Transfer:
 - To minimize dust generation, handle the solid compound with care. Use a spatula for transfers.
 - If possible, weigh the compound directly within the fume hood. If an external balance is used, ensure it is in an enclosure with local exhaust ventilation.
 - Be mindful of static electricity which can cause the powder to disperse.
- In-Experiment Use:
 - All procedures involving this compound should be carried out within a chemical fume hood.
 - Use secondary containment, such as a tray, for all containers with the compound or its solutions to prevent spills.[\[8\]](#)
 - If heating is necessary, use a controlled heating source like a heating mantle. Avoid open flames.[\[8\]](#)
 - For centrifugation, use sealed tubes to prevent the formation of aerosols.[\[8\]](#)
- Decontamination: After handling, thoroughly wash hands with soap and water. Decontaminate all surfaces and equipment that may have come into contact with the chemical.

Spill Management:

- Small Spills:
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep the absorbed material into a labeled, sealable container for hazardous waste.

- Clean the spill area with soap and water.[\[8\]](#)
- Large Spills:
 - Evacuate the area immediately.
 - Notify your institution's Environmental Health and Safety (EHS) department.
 - Prevent entry into the affected area.

Disposal Plan:

- Waste Classification: **3-Hydroxy-4-methoxybenzonitrile** and any contaminated materials (e.g., gloves, absorbent materials, empty containers) should be treated as hazardous waste.
[\[8\]](#)
- Collection: Collect all waste in a clearly labeled, sealed, and chemically compatible container.[\[8\]](#) Do not mix with other waste streams unless explicitly permitted by your institution's EHS department.[\[8\]](#)
- Disposal: Dispose of the hazardous waste through an approved waste disposal plant in accordance with local, state, and federal regulations.[\[3\]](#)[\[4\]](#)

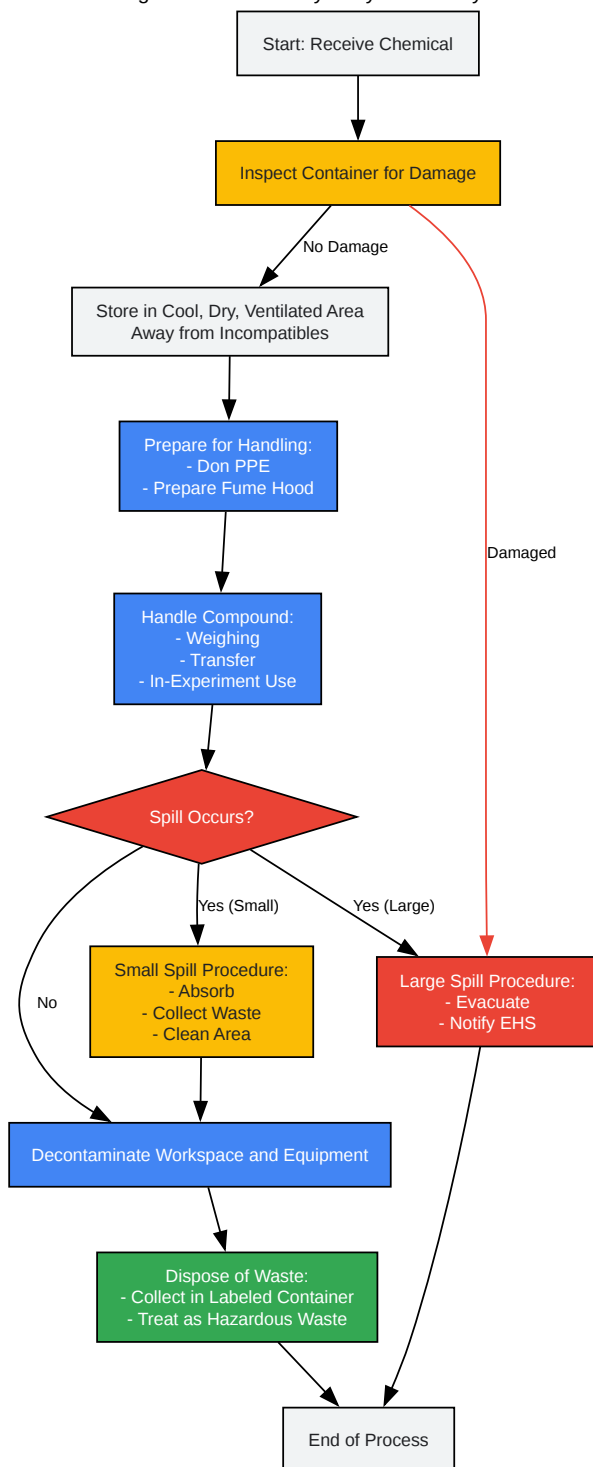
First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing contaminated clothing and shoes. If skin irritation occurs, seek medical attention.[3]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Visualized Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling of **3-Hydroxy-4-methoxybenzonitrile** from receipt to disposal.

Safe Handling Workflow for 3-Hydroxy-4-methoxybenzonitrile



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Caption: Logical workflow for handling **3-Hydroxy-4-methoxybenzonitrile**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3-Hydroxy-4-methoxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193458#personal-protective-equipment-for-handling-3-hydroxy-4-methoxybenzonitrile]

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